

# A Comprehensive Technical Guide to the Physicochemical Properties of 1-Boc-4-methylpiperazine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **1-Boc-4-methylpiperazine**

Cat. No.: **B023269**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **1-Boc-4-methylpiperazine** (tert-butyl 4-methylpiperazine-1-carboxylate). The information presented herein is intended to support research and development activities by providing essential data on the compound's characteristics, synthesis, and handling.

## Core Physicochemical Properties

**1-Boc-4-methylpiperazine** is a derivative of piperazine and serves as a crucial intermediate in organic synthesis, particularly in the development of pharmaceutical compounds.<sup>[1]</sup> Its Boc (tert-butoxycarbonyl) protecting group makes it a versatile building block in medicinal chemistry. <sup>[1]</sup> The compound typically appears as a colorless oil.<sup>[2][3][4]</sup>

A summary of its key physicochemical properties is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C10H20N2O2 <sup>[2][3]</sup>
Molar Mass	200.28 g/mol <sup>[2][3]</sup>
Appearance	Colorless Oil <sup>[2][3][4]</sup>
Boiling Point	254.8 ± 33.0 °C (Predicted) <sup>[2][3][4]</sup>
Density	1.023 ± 0.06 g/cm <sup>3</sup> (Predicted) <sup>[2][3][4]</sup>
pKa	6.90 ± 0.10 (Predicted) <sup>[2][3]</sup>
Flash Point	107.9 °C <sup>[3]</sup>
Refractive Index	1.474 <sup>[3][4]</sup>
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, Methanol <sup>[2][5][6]</sup>
Storage Temperature	2-8°C <sup>[2][5][6]</sup>

## Experimental Protocols

### Synthesis of **1-Boc-4-methylpiperazine**

The following protocol describes a common method for the synthesis of **1-Boc-4-methylpiperazine** via the N-Boc protection of 1-methylpiperazine.

#### Materials:

- 1-methylpiperazine
- Di-tert-butyl dicarbonate (Boc anhydride)
- Tetrahydrofuran (THF)
- Ethyl acetate
- Brine solution

- Silica gel
- Water

#### Procedure:

- Under ice-cooling, add di-tert-butyl dicarbonate (1.5 equivalents) to a solution of 1-methylpiperazine (1.0 equivalent) in tetrahydrofuran (THF).[3][4]
- Stir the reaction mixture at room temperature for 2 hours.[3][4]
- Monitor the completion of the reaction using Thin Layer Chromatography (TLC).[3][4]
- Once the reaction is complete, concentrate the solution under reduced pressure.[3][4]
- Add water to the reaction mixture and extract the product with ethyl acetate (3 x 20 mL).[3][4]
- Wash the combined organic layers with a brine solution.[3][4]
- Concentrate the organic layer under reduced pressure to obtain the crude product.[3][4]
- Purify the crude product using silica gel column chromatography to yield **1-Boc-4-methylpiperazine**.[3][4]

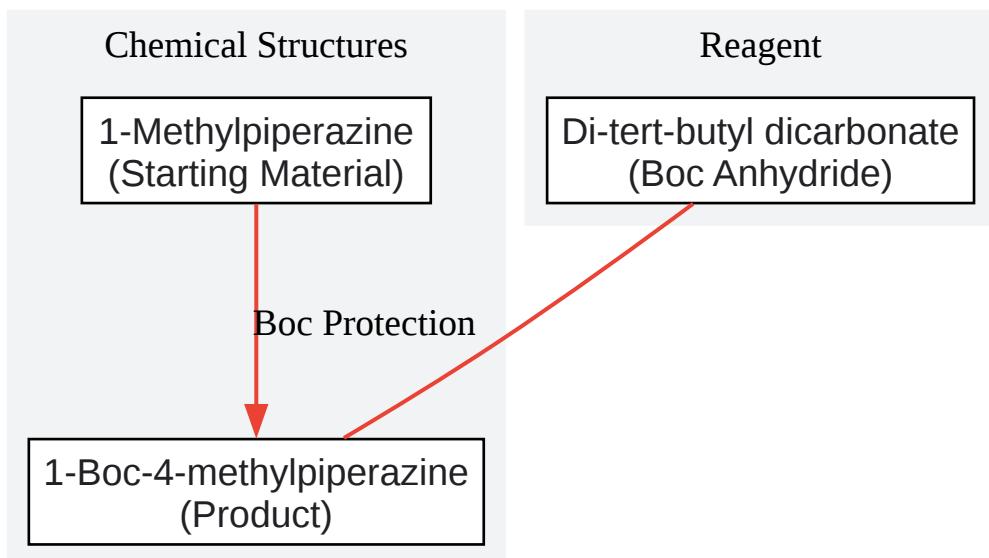
## Visualizations

The following diagrams illustrate the synthesis workflow and the chemical relationship of **1-Boc-4-methylpiperazine**.



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## Synthesis and Purification Workflow of **1-Boc-4-methylpiperazine**.



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Logical Relationship of Boc Protection.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physicochemical Properties of 1-Boc-4-methylpiperazine]. BenchChem, [2025]. [Online]

PDF]. Available at: [<https://www.benchchem.com/product/b023269#1-boc-4-methylpiperazine-physicochemical-properties>]

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